Safety and Handling Precautions for Z-Dap(Alloc)·DCHA: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Z-Dap(Alloc).DCHA*
CAS No.:	*1423017-99-5*
Cat. No.:	*B6342629*

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Part 1: Executive Summary & Chemical Identity

Z-Dap(Alloc)[1]·DCHA is a specialized, orthogonally protected amino acid derivative used primarily in the synthesis of complex peptides, particularly those requiring branching or side-chain modification (e.g., ubiquitin-like modifications, staples, or fluorescent labeling).

The molecule consists of L-2,3-diaminopropionic acid (Dap), a lower homolog of lysine, protected at the

-amine with a Benzyloxycarbonyl (Z) group and at the

-amine with an Allyloxycarbonyl (Alloc) group. It is supplied as a Dicyclohexylamine (DCHA) salt to ensure crystallinity and stability, as the free acid is often an unstable oil.

Chemical Profile

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Property	Detail
Chemical Name	-Benzyloxycarbonyl- -Allyloxycarbonyl-L-diaminopropionic acid dicyclohexylamine salt
Abbreviation	Z-Dap(Alloc)-OH·DCHA
Molecular Structure	Core: Dap
Physical State	White to off-white crystalline powder
Solubility	Soluble in Methanol, DCM, DMF. Sparingly soluble in water/ether.
Primary Hazard	Corrosive / Toxic (Driven by DCHA component)

Part 2: Hazard Identification & Safety Profile

While the protected amino acid itself is relatively benign, the Dicyclohexylamine (DCHA) counter-ion dictates the safety profile. DCHA is a secondary amine that is toxic by ingestion/contact and corrosive to skin.

Core Hazards (GHS Classification)

- Acute Toxicity (Oral/Dermal): Category 3 (Toxic if swallowed or in contact with skin).[2][3][4]
- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).[2][3][4]
- Environmental: Very toxic to aquatic life with long-lasting effects.[2][3][4]

Critical Handling Precautions

- Engineering Controls: Always handle within a certified chemical fume hood. DCHA vapors can be irritating to the respiratory tract.
- PPE Requirements:
  - Eyes: Chemical splash goggles (Face shield recommended if working with >5g quantities).

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- Skin: Nitrile gloves (Double gloving recommended; DCHA can permeate thin nitrile). Wear a lab coat with extended cuffs.
- Respiratory: If solid dust generation is likely outside a hood, use a NIOSH-approved N95 or P100 respirator.

Part 3: Storage and Stability

- Temperature: Store at +2°C to +8°C (Refrigerated).
- Atmosphere: Hygroscopic. Keep under inert gas (Argon or Nitrogen) if possible. Store in a desiccator when not in use.
- Shelf Life: 24 months if stored properly.
- Degradation Indicators: Yellowing of the powder or a strong "fishy" amine odor (indicating free DCHA release).

Part 4: Technical Protocols (Self-Validating Systems)

Protocol A: Conversion of DCHA Salt to Free Acid

Context: DCHA salts can interfere with certain coupling reagents (e.g., HATU, HBTU) by causing steric hindrance or altering pH. It is standard practice to convert the salt to the free acid immediately prior to use.

Reagents:

- Ethyl Acetate (EtOAc)[5][6]
- 0.5 M Potassium Hydrogen Sulfate ($KHSO_4$) or 10% Phosphoric Acid (H_3PO_4)
- Brine (Saturated NaCl)
- Magnesium Sulfate ($MgSO_4$)

Step-by-Step Methodology:

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- Suspension: Suspend the Z-Dap(Alloc)·DCHA salt in EtOAc (approx. 10 mL per gram of salt) in a separatory funnel.
- Acidification: Add an equal volume of 0.5 M $KHSO_4$. Shake vigorously for 2-3 minutes.
  - Validation: The solid should dissolve completely as the DCHA moves to the aqueous layer (protonated) and the Z-Dap(Alloc)-OH moves to the organic layer.
- Phase Separation: Drain the aqueous layer (contains DCHA·H^+).
- Wash: Wash the organic layer 2x with fresh 0.5 M $KHSO_4$ to ensure complete removal of DCHA.
  - Why: Residual DCHA can act as a base in subsequent couplings, potentially causing racemization.
- Neutralization/Drying: Wash the organic layer 1x with Brine. Dry over anhydrous $MgSO_4$.
- Isolation: Filter and concentrate in vacuo. The product will likely isolate as a viscous oil or foam.
  - Usage: Use immediately for coupling.

Protocol B: Orthogonal Deprotection Workflow

Context: The power of this molecule lies in its orthogonality. The Z group is stable to the Pd(0) conditions used for Alloc removal, and the Alloc group is stable to the hydrogenation/acid conditions used for Z removal.

Visualization of Orthogonal Logic

The following diagram illustrates the selective deprotection pathways, ensuring the researcher understands the chemical compatibility.

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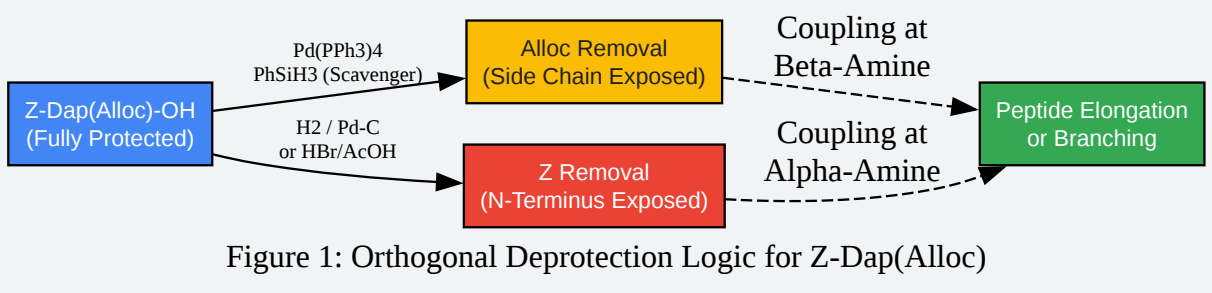

Figure 1: Orthogonal Deprotection Logic for Z-Dap(Alloc)

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Figure 1: Decision tree for selective deprotection. The Alloc group allows for side-chain modification while maintaining the N-terminal Z-protection.

Part 5: Emergency Procedures

Scenario	Immediate Action
Skin Contact	IMMEDIATE FLUSH. Wash with soap and water for 15+ minutes. DCHA causes burns that may be delayed. Seek medical attention.
Eye Contact	Rinse cautiously with water for 15 minutes.[7][8] Remove contact lenses if present.[2][4] Urgent medical attention required.
Inhalation	Move to fresh air.[2][3][4][7][8] If breathing is difficult, give oxygen.[7]
Spill Cleanup	Do not dry sweep (dust hazard). Dampen with inert absorbent (sand/vermiculite), scoop into hazardous waste container. Wash area with weak acid (vinegar/dilute acetic acid) to neutralize DCHA residues.

Part 6: Quantitative Data Summary

Table 1: Physicochemical Properties & Solubility

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Parameter	Value / Description
Molecular Weight	~419.5 (Free Acid: ~238.2 + DCHA: 181.3)
CAS (DCHA)	101-83-7
CAS (Z-Dap-OH)	35761-26-3 (Parent Acid Reference)
pKa (DCHA)	~11.25 (Strong Base)
Solubility (Salt)	High: MeOH, EtOH, DCM, $CHCl_3$ Low: Water, Et_2O, Hexane
TLC Visualization	UV active (Z group); Ninhydrin positive (only after deprotection)

Part 7: References

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